

Technical Guide: 3-(1-Cyanocyclobutyl)propanoic Acid

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Compound of Interest

Compound Name: 3-(1-Cyanocyclobutyl)propanoic acid
Cat. No.: B13596342

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CAS: 1936563-97-1 Formula: $C_8H_{11}NO_2$ Molecular Weight: 153.18 g/mol Role: Advanced Pharmacophore Scaffold & Metabolic Blocker

Introduction: The Gem-Disubstituted Imperative

In modern drug discovery, the transition from flat, aromatic-heavy structures to three-dimensional, sp^3 -rich architectures (high F_{sp^3}) is critical for improving solubility and target selectivity. 3-(1-Cyanocyclobutyl)propanoic acid represents a high-value "gem-disubstituted" scaffold.

Unlike simple alkyl chains, the 1,1-disubstituted cyclobutane core provides two distinct medicinal chemistry advantages:

- Conformational Restriction:** The cyclobutane ring locks the propanoic acid tail and the nitrile group into a specific vector, reducing the entropic penalty upon binding to a protein target (e.g., a kinase pocket).
- Metabolic Blocking:** The quaternary carbon at the 1-position prevents oxidative metabolism (e.g., hydroxylation) that typically occurs at tertiary centers, extending the half-life of the final

drug candidate.

This compound is increasingly relevant in the synthesis of JAK inhibitors (similar to the cyclobutyl core in Abrocitinib) and ROR γ t inverse agonists, where rigidified linkers are essential for potency.

Synthetic Architecture

The synthesis of CAS 1936563-97-1 requires the precise formation of a quaternary center on a strained ring. The most robust industrial route utilizes a Michael Addition strategy, avoiding the use of unstable halo-alkyl intermediates.

Core Synthetic Protocol (Michael Addition Route)

Reagents:

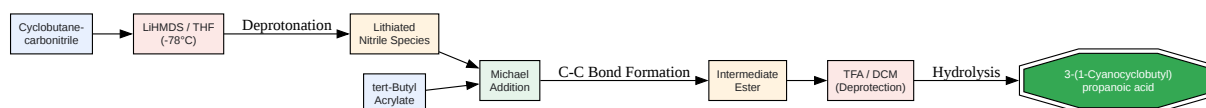
- Starting Material: Cyclobutanecarbonitrile (CAS 4426-11-3)
- Electrophile: *tert*-Butyl acrylate or Ethyl acrylate
- Base: Lithium Diisopropylamide (LDA) or Lithium Hexamethyldisilazide (LiHMDS)
- Solvent: Anhydrous THF (Tetrahydrofuran)

Step-by-Step Methodology:

- Enolate Formation:
 - Charge a cryo-reactor with anhydrous THF and cool to -78°C.
 - Add LiHMDS (1.1 eq) dropwise.
 - Slowly add Cyclobutanecarbonitrile (1.0 eq). The steric strain of the cyclobutane ring makes the α -proton slightly less acidic ($pK_a \sim 25$), requiring a strong, non-nucleophilic base to generate the lithiated nitrile species quantitatively.
 - Critical Control Point: Maintain temperature below -70°C to prevent ring-opening or polymerization.

- Michael Addition:
 - Add tert-Butyl acrylate (1.2 eq) dropwise to the lithiated species.
 - Allow the reaction to warm slowly to 0°C over 2 hours. The "hard" lithium enolate attacks the "soft" electrophile (acrylate) at the β -carbon.
 - Quench: Add saturated NH_4Cl solution. Extract with Ethyl Acetate.
- Ester Hydrolysis:
 - Dissolve the intermediate (tert-butyl 3-(1-cyanocyclobutyl)propanoate) in Dichloromethane (DCM).
 - Add Trifluoroacetic acid (TFA) (10 eq) at 0°C to cleave the tert-butyl ester selectively without hydrolyzing the nitrile.
 - Alternative for Ethyl Ester: Use LiOH in THF/Water, but monitor carefully to avoid hydrolyzing the nitrile to a primary amide.
- Purification:
 - The final acid is purified via crystallization from Heptane/EtOAc or Acid-Base extraction.

Visualization: Synthetic Workflow



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Caption: Figure 1. Convergent synthesis of CAS 1936563-97-1 via Michael Addition to construct the quaternary center.

Analytical Specifications & Quality Control

To ensure the integrity of this building block for GMP manufacturing, specific analytical markers must be verified.

Key Analytical Parameters

Test	Specification	Rationale
^1H NMR (DMSO- d_6)	δ 12.1 (s, 1H, COOH), δ 2.4-2.6 (m, Cyclobutane), δ 1.9-2.1 (m, Linker)	Confirms the integrity of the cyclobutane ring and the carboxylic acid.
^{13}C NMR	Quaternary C at ~35-40 ppm; Nitrile C at ~120-124 ppm.	The quaternary carbon shift is diagnostic for the 1,1-disubstitution pattern.
IR Spectroscopy	~2235 cm^{-1} (C $\equiv$ N stretch), ~1710 cm^{-1} (C=O stretch).	The nitrile stretch is weak but distinct; essential to ensure it hasn't hydrolyzed to an amide.
LC-MS (ESI-)	$[\text{M}-\text{H}]^- = 152.1$	Negative mode ionization is preferred for the carboxylic acid.
Water Content (KF)	< 0.5% w/w	Critical for subsequent coupling reactions (e.g., HATU/EDC couplings).

Impurity Profile

- Hydrolysis Impurity: 3-(1-carbamoylcyclobutyl)propanoic acid. (Result of nitrile hydrolysis).
- Decarboxylation Impurity: If heated excessively under acidic conditions.
- Regioisomer: 3-(2-cyanocyclobutyl)... (Unlikely with the Michael addition route but possible if starting material is impure).

Therapeutic Utility & Pharmacophore Mapping

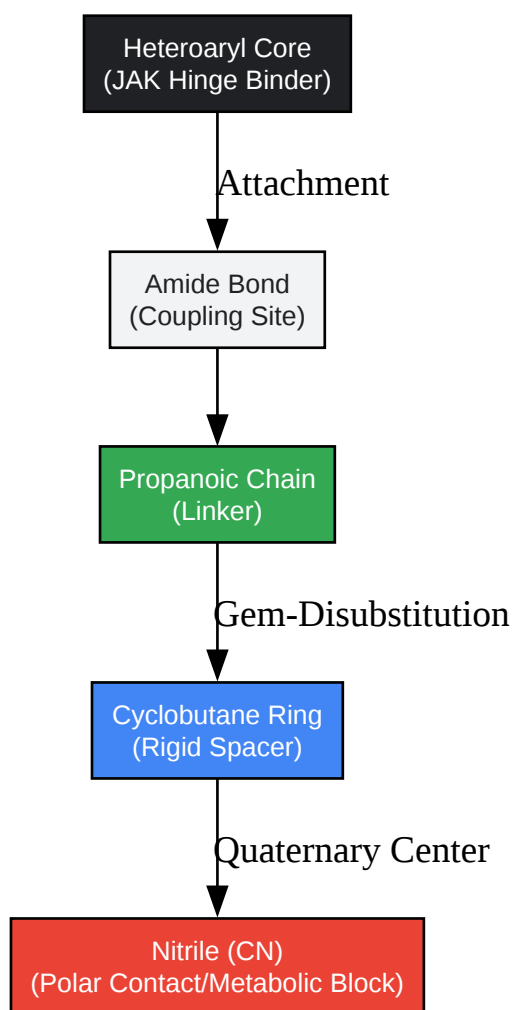
The 3-(1-Cyanocyclobutyl)propanoic acid motif serves as a bioisostere for gem-dimethyl groups but with added polarity and rigidity.

Structural Logic in Drug Design

- **The Nitrile "Anchor":** The cyano group is not just a spacer; it can accept hydrogen bonds or interact with cysteine residues in the active site (reversible covalent inhibition).
- **The Propanoic Tail:** Provides a 3-carbon linker that positions the cyclobutane core at the precise distance from the main pharmacophore (e.g., the hinge-binding motif of a kinase inhibitor).

Application in JAK Inhibitors

In the context of JAK1/JAK2 inhibitors (like Abrocitinib or Baricitinib analogs), the cyclobutane ring is often used to orient solubilizing groups or to fit into the solvent-exposed front of the ATP-binding pocket. This specific acid can be coupled to an amine-bearing heteroaryl core to install the "tail" of the inhibitor.



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Caption: Figure 2. Pharmacophore map showing how the cyclobutyl-nitrile motif functions as a rigid, metabolic blocking unit in kinase inhibitors.

Handling & Stability

- **Storage:** Store at 2-8°C under an inert atmosphere (Argon/Nitrogen). The nitrile group is stable, but the carboxylic acid can undergo intermolecular condensation if stored improperly.
- **Safety:** While not volatile, the compound contains a nitrile group. Treat as a potential cyanide source under extreme hydrolytic or oxidative conditions. Use standard PPE (gloves, goggles, fume hood).
- **Solubility:** Soluble in DMSO, Methanol, and DCM. Sparingly soluble in water (unless pH > 7).

References

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